

Technical Guide: Physicochemical Properties of Ethyl 2,4-dichloro-6-methylnicotinate

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Compound of Interest

Compound Name: Ethyl 2,4-dichloro-6-methylnicotinate

Cat. No.: B1297710

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This technical guide provides an in-depth overview of the melting point of **Ethyl 2,4-dichloro-6-methylnicotinate**, a key intermediate in various synthetic pathways. The document outlines its physicochemical data, a detailed experimental protocol for melting point determination, and a representative synthetic workflow.

Physicochemical Data

Ethyl 2,4-dichloro-6-methylnicotinate is an off-white solid at room temperature. Its key physical property, the melting point, is summarized in the table below. This property is crucial for its identification, purity assessment, and handling in a laboratory setting.

Property	Value	Source
Melting Point	53 - 57 °C	
Molecular Formula	C ₉ H ₉ Cl ₂ NO ₂	
Molecular Weight	234.08 g/mol	
Appearance	Off-white solid	
CAS Number	86129-63-7	

Experimental Protocol: Melting Point Determination

The melting point of **Ethyl 2,4-dichloro-6-methylnicotinate** is determined using the capillary method with a calibrated melting point apparatus. This technique provides a melting range, which is indicative of the compound's purity. A narrow range, typically 0.5-1.0°C, suggests a high degree of purity.

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of **Ethyl 2,4-dichloro-6-methylnicotinate** (finely powdered and dry)
- Mortar and pestle (if sample is not a fine powder)
- Spatula
- Watch glass

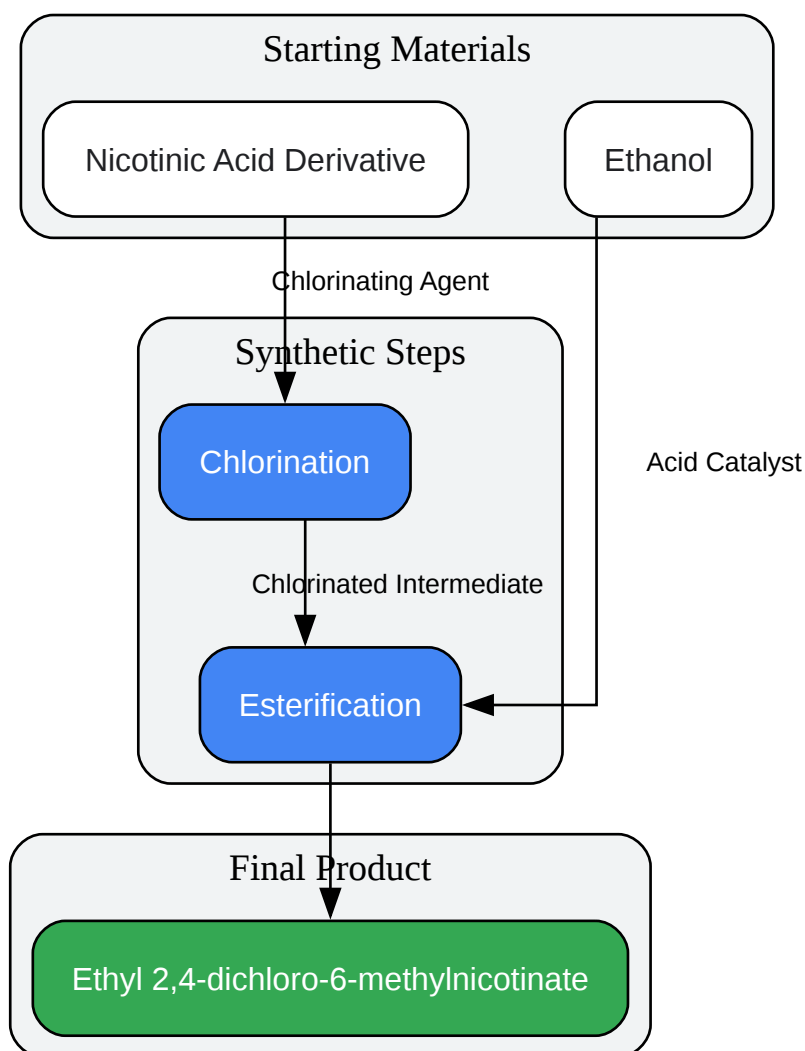
Procedure:

- Sample Preparation: Ensure the **Ethyl 2,4-dichloro-6-methylnicotinate** sample is completely dry and in the form of a fine powder.^{[1][2]} If necessary, gently grind the crystalline solid using a mortar and pestle.^[1]
- Loading the Capillary Tube:
 - Place a small amount of the powdered sample onto a clean, dry watch glass.
 - Press the open end of a capillary tube into the powder until a small amount of the sample enters the tube.
 - Invert the capillary tube and tap it gently on a hard surface to pack the sample into the sealed end.^{[3][4]} The packed sample height should be between 2-4 mm.^[5]
- Melting Point Measurement:

- Place the loaded capillary tube into the heating block of the melting point apparatus.[2]
- Set the apparatus to heat rapidly to a temperature approximately 10-20°C below the expected melting point of 53°C.[4][6]
- Once the temperature is near the expected melting point, reduce the heating rate to about 1-2°C per minute.[6] This slow heating rate is crucial for an accurate determination.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Continue to observe and record the temperature at which the entire sample has completely melted into a clear liquid (the end of the melting range).[7]
- Post-Measurement:
 - Turn off the apparatus and allow it to cool.
 - Carefully remove and dispose of the capillary tube in a designated glass waste container.

Synthetic Workflow

The synthesis of **Ethyl 2,4-dichloro-6-methylnicotinate** can be achieved through a multi-step process. A generalized workflow for its synthesis is depicted below. This process often involves the chlorination of a nicotinic acid derivative followed by esterification.



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Caption: A generalized workflow for the synthesis of **Ethyl 2,4-dichloro-6-methylnicotinate**.

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